

# Personal protective equipment for handling iHCK-37

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## Compound of Interest

Compound Name: iHCK-37

Cat. No.: B15623779

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## Essential Safety and Handling Guide for iHCK-37

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This document provides essential safety and logistical information for the handling of **iHCK-37**, a potent and specific Hematopoietic Cell Kinase (Hck) inhibitor.[1][2][3] Given that a specific Safety Data Sheet (SDS) for **iHCK-37** is not readily available from regulatory bodies, the following guidelines are based on best practices for handling potent, research-grade kinase inhibitors and general laboratory safety protocols.[4][5] Researchers, scientists, and drug development professionals must exercise a high degree of caution when working with this compound.

## Personal Protective Equipment (PPE)

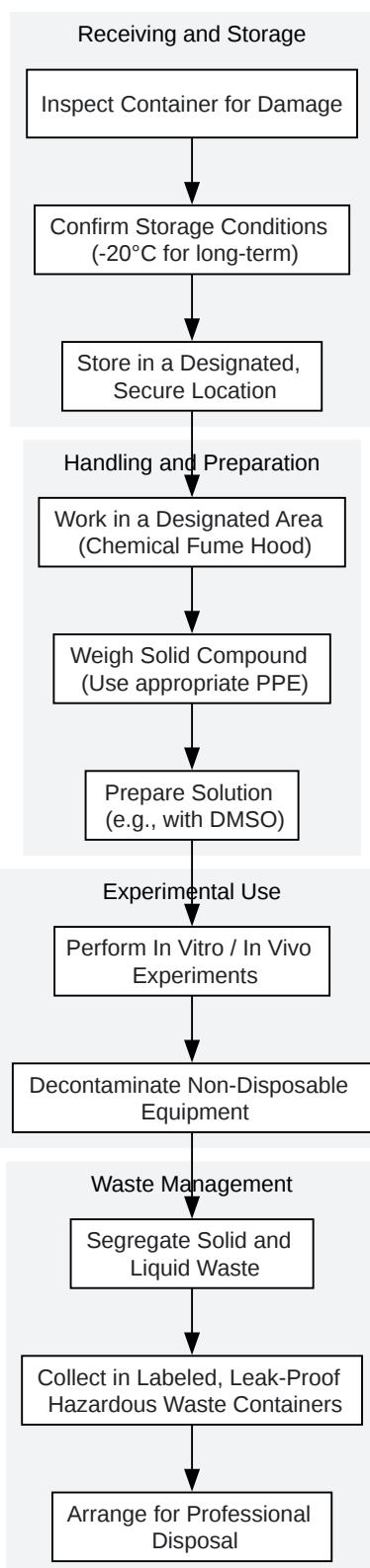
A multi-layered approach to Personal Protective Equipment (PPE) is mandatory when handling **iHCK-37** to minimize exposure. The required PPE varies depending on the laboratory activity.

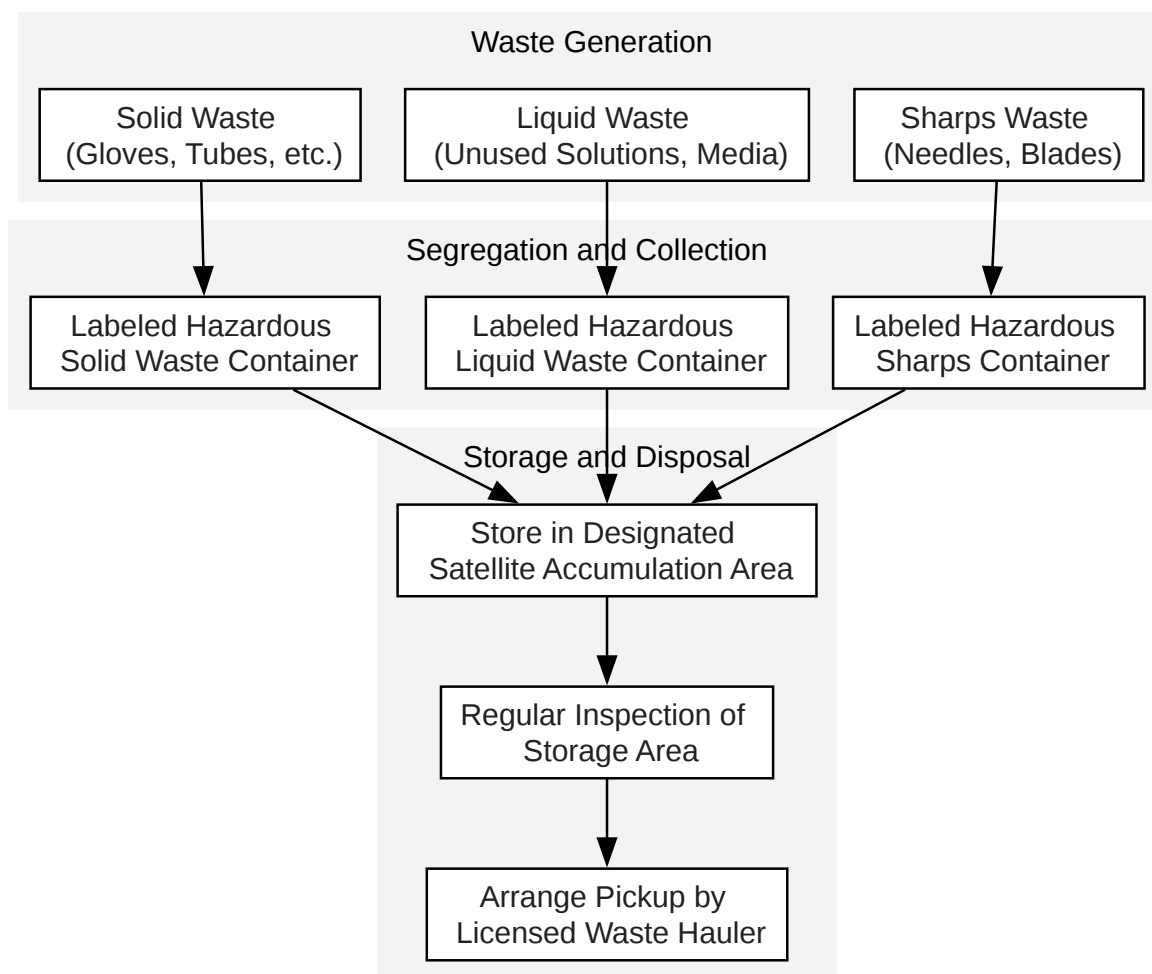
Laboratory Activity	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	Respirator: NIOSH-approved N95 or higher-rated respirator. Gloves: Two pairs of nitrile gloves (double-gloving). Eye Protection: Chemical splash goggles. Lab Coat: Disposable or non-absorbent lab coat. Ventilation: Certified chemical fume hood or powder containment hood. <a href="#">[4]</a>
Solution Preparation and Handling	Gloves: Two pairs of nitrile gloves. Eye Protection: Chemical splash goggles or a face shield. Lab Coat: Standard laboratory coat. Ventilation: Chemical fume hood. <a href="#">[4]</a>
Cell Culture and In Vitro Assays	Gloves: Nitrile gloves. Eye Protection: Safety glasses with side shields. Lab Coat: Standard laboratory coat. Ventilation: Class II biological safety cabinet. <a href="#">[4]</a>
Waste Disposal	Gloves: Heavy-duty nitrile or butyl rubber gloves. Eye Protection: Chemical splash goggles. Lab Coat: Standard laboratory coat.

Note: Always change gloves immediately upon contamination. Reusable PPE must be properly decontaminated and cleaned after each use.[\[6\]](#)

## Operational Plan: From Receipt to Disposal

A systematic workflow is crucial for the safe management of **iHCK-37** in the laboratory.





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